

Technical Guide: (1S,2R)-1,2-diol

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	(1S,2R)-1,2-dihydronaphthalene- 1,2-diol	
Cat. No.:	B123602	Get Quote

CAS Number: 31966-70-8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(1S,2R)-1,2-dihydronaphthalene-1,2-diol**, a key metabolite in the microbial degradation of naphthalene. This document covers its chemical identity, physical and chemical properties, metabolic pathways, and relevant experimental protocols.

Chemical and Physical Properties

(1S,2R)-1,2-dihydronaphthalene-1,2-diol is the (-)-(1S,2R) enantiomer of cis-1,2-dihydronaphthalene-1,2-diol. It is an important intermediate in the biodegradation of naphthalene by various microorganisms.



Property	Value	Source
CAS Number	31966-70-8	[1]
Molecular Formula	C10H10O2	[1]
Molecular Weight	162.18 g/mol	[1]
IUPAC Name	(1S,2R)-1,2- dihydronaphthalene-1,2-diol	[1]
Synonyms	(-)-(1S,2R)-1,2-Dihydro-1,2- naphthalenediol, Naphthalene cis-1,2-dihydrodiol	[1]
Appearance	Solid (for the (1R,2S) enantiomer)	[2]
Melting Point	121-127 $^{\circ}$ C (for the (+)-(1R,2S) enantiomer)	[3]

Metabolic Significance and Signaling Pathways

(1S,2R)-1,2-dihydronaphthalene-1,2-diol is a central molecule in the aerobic bacterial degradation of naphthalene. Its formation and subsequent metabolism are key steps in the detoxification and utilization of this polycyclic aromatic hydrocarbon (PAH).

Bacterial Degradation Pathway of Naphthalene

The initial step in the bacterial degradation of naphthalene is the stereospecific dihydroxylation of the aromatic ring by the enzyme naphthalene 1,2-dioxygenase (NDO). This multicomponent enzyme system incorporates both atoms of molecular oxygen to form (+)-(1R,2S)-cis-1,2-dihydronaphthalene-1,2-diol.[2][4] Subsequently, cis-1,2-dihydro-1,2-dihydroxynaphthalene dehydrogenase catalyzes the NAD+-dependent aromatization of this cis-dihydrodiol to 1,2-dihydroxynaphthalene.[4] This dihydroxylated naphthalene then undergoes ring cleavage by 1,2-dihydroxynaphthalene dioxygenase, leading to intermediates that can enter central metabolic pathways like the tricarboxylic acid (TCA) cycle.[5][6]





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Bacterial degradation pathway of naphthalene.

Experimental Protocols Biocatalytic Synthesis of cis-1,2-Dihydroxy-1,2-dihydronaphthalene

A biological process for the conversion of naphthalene to cis-1,2-dihydroxy-1,2-dihydronaphthalene can be achieved using Pseudomonas putida strain 119.[7][8]

Materials:

- Pseudomonas putida strain 119
- Growth medium (e.g., containing glucose as a carbon source)
- Naphthalene
- Inducers of naphthalene metabolism (e.g., salicylic acid analogs)
- Chemical surfactants (optional, to enhance production)

Procedure:

- Culture P. putida 119 in a suitable growth medium containing a primary carbon source.
- Induce the naphthalene metabolic pathway by adding an appropriate inducer.
- Introduce naphthalene to the culture. The production of cis-1,2-dihydroxy-1,2-dihydronaphthalene is often maximal during the logarithmic growth phase.
- Optionally, add chemical surfactants to the mixture to stimulate production.



- Monitor the production of the diol over time and harvest at the optimal point.
- Extract and purify the product from the culture medium.

Assay for Naphthalene Dioxygenase Activity

The activity of naphthalene dioxygenase can be determined by measuring the accumulation of non-volatile metabolites from radiolabeled naphthalene.[9]

Materials:

- Cell extract or purified enzyme fractions
- 50 mM Tris-HCl buffer (pH 7.5)
- NADH
- [14C]Naphthalene
- Scintillation cocktail and counter

Procedure:

- Prepare a reaction mixture containing Tris-HCl buffer, NADH, and the cell extract or enzyme solution.
- Initiate the reaction by adding [14C]naphthalene.
- Incubate the reaction at 25°C for a defined period (e.g., 5 minutes) during which the reaction is linear.
- Stop the reaction and spot an aliquot onto a silica gel chromatogram.
- Remove unreacted [14C]naphthalene by air-drying.
- Quantify the radioactivity of the non-volatile diol product using a liquid scintillation counter.
- One unit of activity can be defined as the amount of enzyme required to convert 1 nmol of naphthalene to non-volatile metabolites per minute.



Quantitative Data

Enzyme Kinetic and Molecular Properties

Enzyme	Property	Value "	Source
Naphthalene 1,2- dioxygenase (terminal oxygenase component B from Pseudomonas sp. NCIB 9816)	Molecular Weight (estimated by gel filtration)	158,000 Da	[10]
Subunit Composition	α2β2	[10]	_
Subunit Molecular Weights	~55,000 Da (α) and ~20,000 Da (β)	[10]	
Iron Content	6.0 g-atoms per mole of enzyme	[10]	
Acid-labile Sulfur Content	4.0 g-atoms per mole of enzyme	[10]	
Absorption Maxima (oxidized)	566 (shoulder), 462, and 344 nm	[10]	
Absorption Maxima (reduced)	520 and 380 nm	[10]	_

Spectroscopic Data for the Enantiomer (1R,2S)-1,2-dihydronaphthalene-1,2-diol

While specific spectroscopic data for the (1S,2R) enantiomer is limited, data for its enantiomer, (1R,2S)-1,2-dihydronaphthalene-1,2-diol (CAS 51268-88-3), is available and provides a reference.

Mass Spectrometry (GC-MS):[11]

• Major Fragments (m/z): 191 (100%), 147 (85.4%), 128 (50.9%), 115 (41.4%), 116 (25.7%)



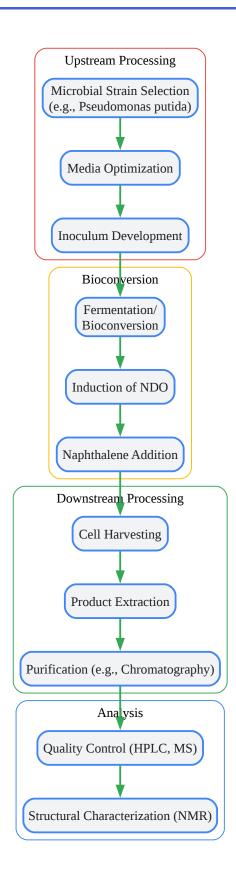
Mass Spectrometry (LC-MS/MS):[11]

- Precursor Ion [M-H]-: 161.0598 m/z
- Major Product Ions (m/z): 117.06977 (100%), 116.92726 (48.9%), 115.91951 (23.8%), 161.0591 (16.6%), 142.92397 (12.6%)

Logical Workflow for Biocatalytic Production

The following diagram illustrates the general workflow for the biocatalytic production and analysis of (1S,2R)-1,2-dihydronaphthalene-1,2-diol.





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Workflow for biocatalytic production.



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- To cite this document: BenchChem. [Technical Guide: (1S,2R)-1,2-dihydronaphthalene-1,2-diol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123602#1s-2r-1-2-dihydronaphthalene-1-2-diol-cas-number]

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